

Technical Guide: 3-(Trimethylsilyl)-2-propyn-1-ol (CAS 5272-36-6)

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Compound of Interest

Compound Name: 3-(Trimethylsilyl)propargyl alcohol

Cat. No.: B123398

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of 3-(Trimethylsilyl)-2-propyn-1-ol, a versatile reagent in modern organic synthesis.

Chemical Properties

3-(Trimethylsilyl)-2-propyn-1-ol, also known as **3-(trimethylsilyl)propargyl alcohol**, is a colorless to light yellow liquid.^[1] Its trimethylsilyl group provides stability and unique reactivity, making it a valuable building block in the synthesis of complex molecules.^[2]

Table 1: Physicochemical Properties of 3-(Trimethylsilyl)-2-propyn-1-ol

Property	Value	References
IUPAC Name	3-(trimethylsilyl)prop-2-yn-1-ol	[3]
Synonyms	3-(Trimethylsilyl)propargyl alcohol, Trimethylsilylpropynol	[1][4]
CAS Number	5272-36-6	[5]
Molecular Formula	C ₆ H ₁₂ OSi	[5][6]
Molecular Weight	128.24 g/mol	[5][6][7]
Appearance	Colorless to light yellow, clear liquid	[1]
Boiling Point	76 °C at 11 mmHg	[4][7][8]
Density	0.865 g/mL at 25 °C	[4][7][8]
Refractive Index (n _{20/D})	1.451	[4][7]
Flash Point	67 °C (152.6 °F) - closed cup	[1][9]
Solubility	Not miscible with water. Soluble in benzene (sparingly).	[4][8]
Storage	Keep in a dark place, sealed in dry, room temperature. Sensitive to light, air, and moisture.	[1][4][10]

Applications in Synthesis

The primary utility of 3-(Trimethylsilyl)-2-propyn-1-ol lies in its role as a synthetic intermediate and a protecting group for terminal alkynes.

- **Pharmaceutical and Agrochemical Synthesis:** It serves as a key reagent in the synthesis of pharmaceuticals and agrochemicals.[2] A notable application is in the synthesis of Isbogrel, a thromboxane A₂ synthase inhibitor and receptor antagonist with potential for asthma treatment.[4]

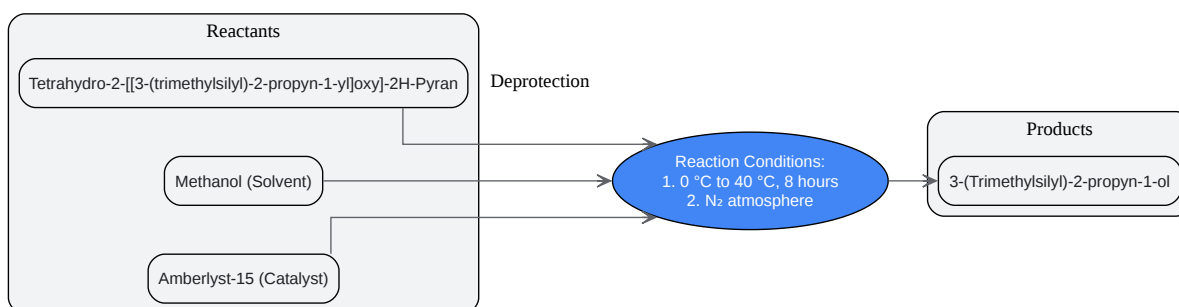
- **Protecting Group:** The trimethylsilyl (TMS) group acts as a protecting group for the acidic proton of the terminal alkyne.[4][11] This allows for selective reactions at other sites of the molecule without interference from the alkyne proton.[4] The TMS group can be easily removed under mild conditions, such as with a fluoride source (e.g., TBAF) or potassium carbonate in methanol, to regenerate the terminal alkyne.[12]
- **Organic Synthesis:** This compound is used as a raw material for various organic reactions.[4] For instance, alkyllithiums can add across the triple bond to form (1-lithiovinyl)silanes.[1] It is also employed in the development of new materials like polymers and coatings.[2]
- **Analytical Chemistry:** It can be utilized in analytical methods for the detection and quantification of various substances.[2]

Experimental Protocols

Synthesis of 3-(Trimethylsilyl)-2-propyn-1-ol

A common method for the synthesis of 3-(Trimethylsilyl)-2-propyn-1-ol involves the deprotection of a protected precursor. The following protocol is adapted from a literature procedure for the synthesis from Tetrahydro-2-[[3-(trimethylsilyl)-2-propyn-1-yl]oxy]-2H-Pyran. [6]

Reaction Scheme:



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Caption: Synthesis of 3-(Trimethylsilyl)-2-propyn-1-ol via deprotection.

Materials:

- Tetrahydro-2-[[3-(trimethylsilyl)-2-propyn-1-yl]oxy]-2H-Pyran (starting material)
- Methanol (reagent grade)
- Amberlyst-15 resin
- Ethyl acetate
- 10% aqueous hydrochloric acid
- Anhydrous sodium sulfate
- Nitrogen gas supply
- Round-bottom flask and standard glassware
- Magnetic stirrer
- Filtration apparatus
- Rotary evaporator
- Column chromatography setup (silica gel, hexane, ethyl acetate)

Procedure:

- Under a nitrogen atmosphere, add methanol (4.0 mL) and Amberlyst-15 (0.025 g) to a round-bottom flask.^[6]
- Cool the mixture to 0 °C in an ice bath.^[6]
- Add a solution of Tetrahydro-2-[[3-(trimethylsilyl)-2-propyn-1-yl]oxy]-2H-Pyran (0.250 g, 1.17 mmol) dropwise to the cooled mixture.^[6]

- Remove the ice bath and warm the reaction mixture to 40 °C.[6]
- Stir the mixture at 40 °C for 8 hours.[6]
- After the reaction is complete, filter to remove the Amberlyst-15 resin and wash the resin with ethyl acetate (10 mL).[6]
- To the combined filtrate, add 10% aqueous hydrochloric acid (10 mL).[6]
- Extract the aqueous layer with ethyl acetate (3 x 10 mL).[6]
- Combine the organic layers and dry over anhydrous sodium sulfate.[6]
- Filter off the drying agent and concentrate the solution under reduced pressure using a rotary evaporator.[1]
- Purify the resulting residue by column chromatography on silica gel, using a mixture of hexane and ethyl acetate (9:1) as the eluent, to yield the final product.[1][6]

General Workflow for Using 3-(Trimethylsilyl)-2-propyn-1-ol as a Protecting Group

The trimethylsilyl group is a common protecting group for terminal alkynes due to its ease of introduction and removal.



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Caption: Workflow for alkyne protection and deprotection using a TMS group.

Safety Information

3-(Trimethylsilyl)-2-propyn-1-ol is a combustible liquid and should be handled with care.[1] It is advisable to consult the Safety Data Sheet (SDS) before use.[11]

Table 2: GHS Hazard Information

Hazard Class	Hazard Statement	Precautionary Statements	References
Flammable liquids	H227: Combustible liquid	P210: Keep away from heat/sparks/open flames/hot surfaces. — No smoking.P280: Wear protective gloves/protective clothing/eye protection/face protection.P370+P378 : In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.P403+P235: Store in a well-ventilated place. Keep cool.P501: Dispose of contents/container to an approved waste disposal plant.	[1][13]
Skin corrosion/irritation	H315: Causes skin irritation	P264: Wash skin thoroughly after handling.	[13]
Serious eye damage/eye irritation	H319: Causes serious eye irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[13]
Specific target organ toxicity — single	H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/va	[13]

exposure (Respiratory
tract irritation)

pors/spray.P271: Use
only outdoors or in a
well-ventilated
area.P304+P340: IF
INHALED: Remove
person to fresh air and
keep comfortable for
breathing.P312: Call a
POISON CENTER or
doctor/physician if you
feel unwell.

First Aid Measures:

- Inhalation: Move the person to fresh air.[14][15]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. [14]
- Eye Contact: Rinse out with plenty of water. Remove contact lenses.[14]
- Ingestion: Make the victim drink water (two glasses at most). Consult a doctor if feeling unwell.[14]

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